

Safety data sheet (SDS) for 3-Chloro-4-cyclopropoxy-5-nitropyridine

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Compound of Interest

Compound Name: 3-Chloro-4-cyclopropoxy-5-nitropyridine

Cat. No.: B14805706

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Technical Safety Guide: **3-Chloro-4-cyclopropoxy-5-nitropyridine**

Document Control:

- Type: Technical Safety Guide / Research Substance Profile
- Version: 1.0 (Research Use Only)

Part 1: Executive Summary & Chemical Identity

3-Chloro-4-cyclopropoxy-5-nitropyridine is a specialized heterocyclic intermediate, primarily utilized in the synthesis of kinase inhibitors (e.g., targeting c-Met or ALK pathways).

Structurally, it combines a reactive electrophilic core (chloronitropyridine) with a lipophilic ether side chain (cyclopropoxy).

Due to the specific substitution pattern, this compound exhibits a unique reactivity profile distinct from simple pyridines. It must be treated as a High-Potency Intermediate until specific toxicological data proves otherwise. The presence of the nitro group adjacent to a halogen on a pyridine ring sensitizes the molecule to Nucleophilic Aromatic Substitution (

), making it both a valuable synthetic tool and a potential skin sensitizer/alkylating agent.

Chemical Characterization

Property	Specification
Chemical Name	3-Chloro-4-cyclopropoxy-5-nitropyridine
Molecular Formula	
Molecular Weight	214.61 g/mol
Structural Class	Halogenated Nitropyridine / Cyclopropyl Ether
Physical State	Solid (Pale yellow to crystalline powder)
Solubility	Low in water; Soluble in DMSO, DMF, DCM, Ethyl Acetate
CAS Number	Not widely indexed (Research Substance). Analog Reference: 1243350-30-2 (Isomer: 2-Chloro-5-cyclopropoxy-3-nitropyridine)

Part 2: Hazard Identification (GHS Classification)

Note: As a research substance, this classification is derived from Structure-Activity Relationships (SAR) of close analogs like 3-Chloro-4-nitropyridine and 2-Chloro-5-cyclopropoxy-3-nitropyridine.

GHS Classification (Predicted)

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed).[1]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[1]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation).[1]
- Skin Sensitization: Category 1 (May cause an allergic skin reaction).

Hazard Statements

- H302: Harmful if swallowed.[1][2][3][4]
- H315: Causes skin irritation.[1][2][3][5]
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[1][2][3][5]

The Mechanistic Basis of Toxicity

- **Electrophilic Reactivity:** The chlorine atom at the 3-position, activated by the electron-withdrawing nitro group at the 5-position, creates an electrophilic center. This allows the molecule to potentially alkylate biological nucleophiles (proteins/DNA), leading to sensitization or toxicity.
- **Metabolic Activation:** The nitro group can be reduced metabolically to an amine or hydroxylamine, which are often associated with methemoglobinemia or genotoxicity in related nitroaromatics.[6]

Part 3: Safe Handling & Containment Protocols

Core Directive: Treat this substance as a "Self-Validating System." If you cannot verify containment (e.g., via negative pressure readings or fluorescence tracer testing), do not proceed.

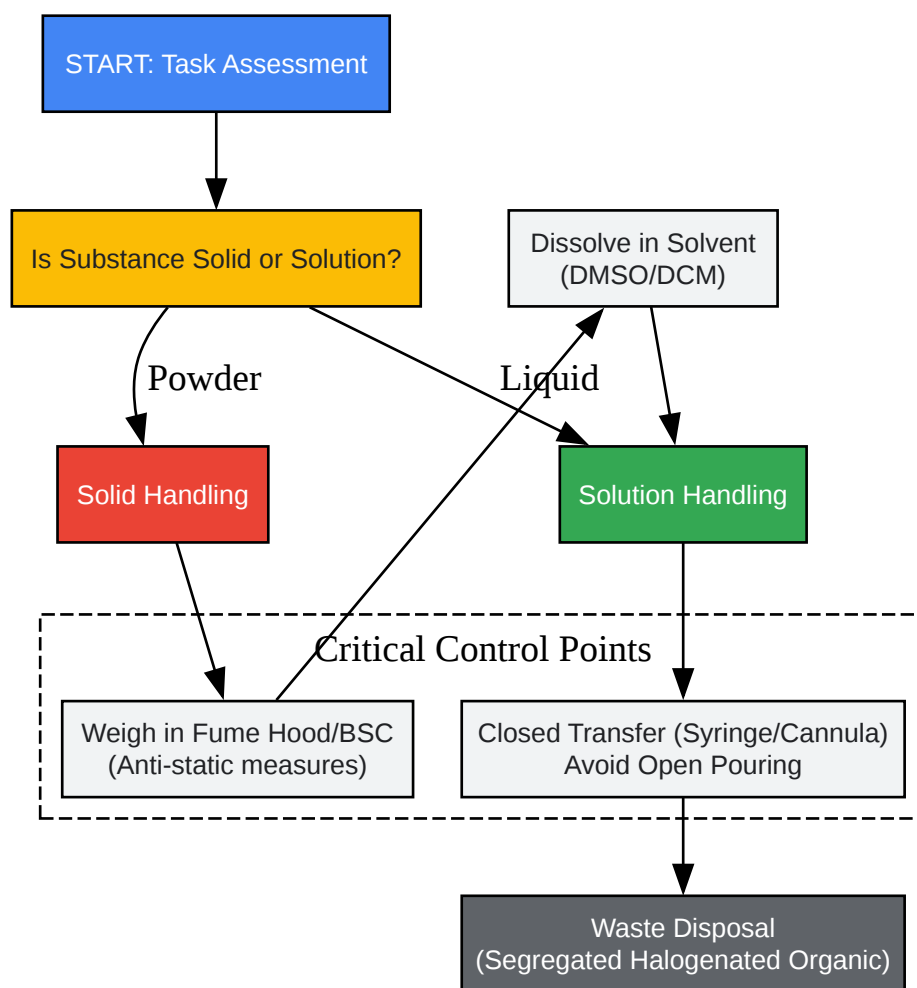
Engineering Controls

- **Primary Barrier:** All weighing and transfer of the solid must occur within a Class II Biological Safety Cabinet (BSC) or a Chemical Fume Hood with a face velocity >100 fpm.
- **Static Control:** Use anti-static weigh boats. Nitropyridines can be electrostatically active; use an ionizing fan if powder dispersal is observed.

Personal Protective Equipment (PPE) Matrix

Body Part	Requirement	Rationale
Hands	Double Nitrile Gloves (min 0.11mm thickness).	Prevents permeation. Change outer gloves immediately upon contamination.
Eyes	Chemical Safety Goggles (ANSI Z87.1).	Face shield required if handling >10g or liquid solutions.
Respiratory	N95/P100 Respirator (if outside hood).	Required only if engineering controls fail or during spill cleanup.
Body	Lab Coat + Tyvek Sleeves.	Prevents wrist exposure (the most common gap in PPE).

Handling Workflow Visualization



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Figure 1: Decision logic for safe handling of **3-Chloro-4-cyclopropoxy-5-nitropyridine**. Note the transition from solid to solution as a critical control point.

Part 4: Emergency Response Protocols

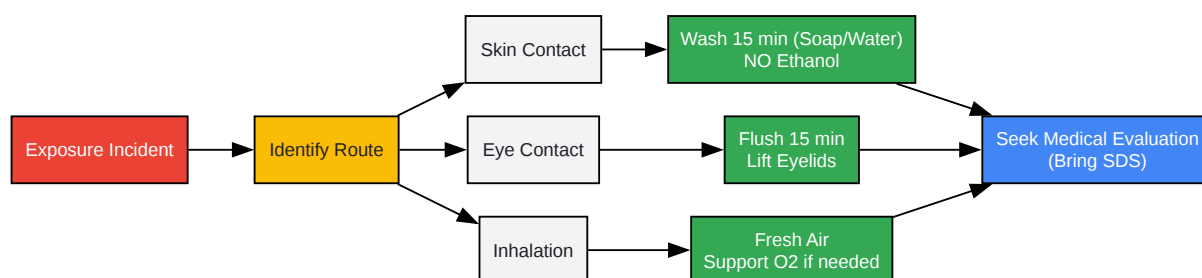
Spill Management

- Evacuate: Clear the immediate area.
- Assess: If spill is >500mg, treat as a major spill (HazMat team required).
- Neutralize: Do not use strong oxidizers. Adsorb with inert material (Vermiculite/Sand).
- Decontaminate: Wash surface with 10% sodium thiosulfate (to quench potential alkylating reactivity) followed by detergent water.

First Aid Measures

- Eye Contact: Rinse immediately with water for 15 minutes.[1] Do not rub. The mechanical friction of crystals combined with chemical irritation causes severe damage.
- Skin Contact: Wash with soap and water.[1][5] Do not use ethanol; it may enhance transdermal absorption of the lipophilic cyclopropyl ether.
- Ingestion: Rinse mouth. Do not induce vomiting. Seek medical attention immediately.

Emergency Decision Tree



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Figure 2: Immediate response protocol for exposure incidents. Note the prohibition of ethanol for skin cleaning.

Part 5: Toxicology & Environmental Fate[2]

Toxicological Profile (Analog-Derived)

- Acute Toxicity: Data from 3-Chloro-4-nitropyridine suggests an oral LD50 in the range of 300-2000 mg/kg (Rat).
- Genotoxicity: Nitropyridines are often positive in Ames tests (*S. typhimurium*) due to nitro-reduction. Treat as a potential mutagen.
- Carcinogenicity: No specific data available. Handle as a suspect carcinogen.

Environmental Fate

- Persistence: The cyclopropyl ether linkage is relatively stable to hydrolysis at neutral pH but may cleave under strong acidic conditions.
- Aquatic Toxicity: Halogenated nitropyridines are generally harmful to aquatic life (Category 3 or 2). Do not allow entry into drains.

References

- PubChem. (2025).^{[2][3][7]} 3-Chloro-4-nitropyridine (Compound Summary). National Library of Medicine. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024). Hazard Communication Standard: Safety Data Sheets.[\[Link\]](#)

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